

Application Notes and Protocol for Determining the Aqueous Solubility of Sulfaclozine Sodium

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Compound of Interest

Compound Name: Sulfaclozine sodium

Cat. No.: B1498937

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Introduction

Sulfaclozine sodium is a sulfonamide antibiotic used in veterinary medicine for the treatment and prevention of coccidiosis in poultry and other livestock. A thorough understanding of its aqueous solubility is a critical parameter in formulation development, pharmacokinetic studies, and environmental risk assessment. These application notes provide a detailed protocol for determining the equilibrium solubility of **sulfaclozine sodium** in water, based on the widely recognized OECD Test Guideline 105, commonly known as the shake-flask method.

This document outlines the necessary materials, a step-by-step experimental procedure, and analytical methods for the quantification of **sulfaclozine sodium**.

Physicochemical Properties of Sulfaclozine Sodium

A summary of the key physicochemical properties of **sulfaclozine sodium** is presented in Table 1. This information is essential for understanding its behavior in aqueous solutions and for the development of analytical methods.

Table 1: Physicochemical Properties of **Sulfaclozine Sodium**

Property	Value	Reference(s)
Chemical Name	4-amino-N-(6-chloro-2-pyrazinyl)-benzenesulfonamide, monosodium salt	[1]
Synonyms	Sulfachloropyrazine sodium, Sulphachloropyrazine sodium	[1]
Chemical Formula	C ₁₀ H ₈ ClN ₄ NaO ₂ S	
Molecular Weight	306.70 g/mol	[2][3]
Appearance	White to off-white crystalline powder	[4]
UV/Vis λ _{max} in Water	261, 323 nm	[1]
pKa (Sulfachloropyridazine)	~5.5-7.0	[5]
Reported Solubility	Freely soluble in water; ~1 mg/mL in PBS (pH 7.2); 50 mg/mL in water	[1][4][6]

Note: The pKa value of the closely related compound sulfachloropyridazine suggests that the solubility of **sulfaclozine sodium** is likely to be pH-dependent.

Experimental Protocol: Shake-Flask Method

The shake-flask method is considered the "gold standard" for determining the equilibrium solubility of a compound. The procedure involves saturating a solvent with the solute over a defined period and then measuring the concentration of the dissolved substance.

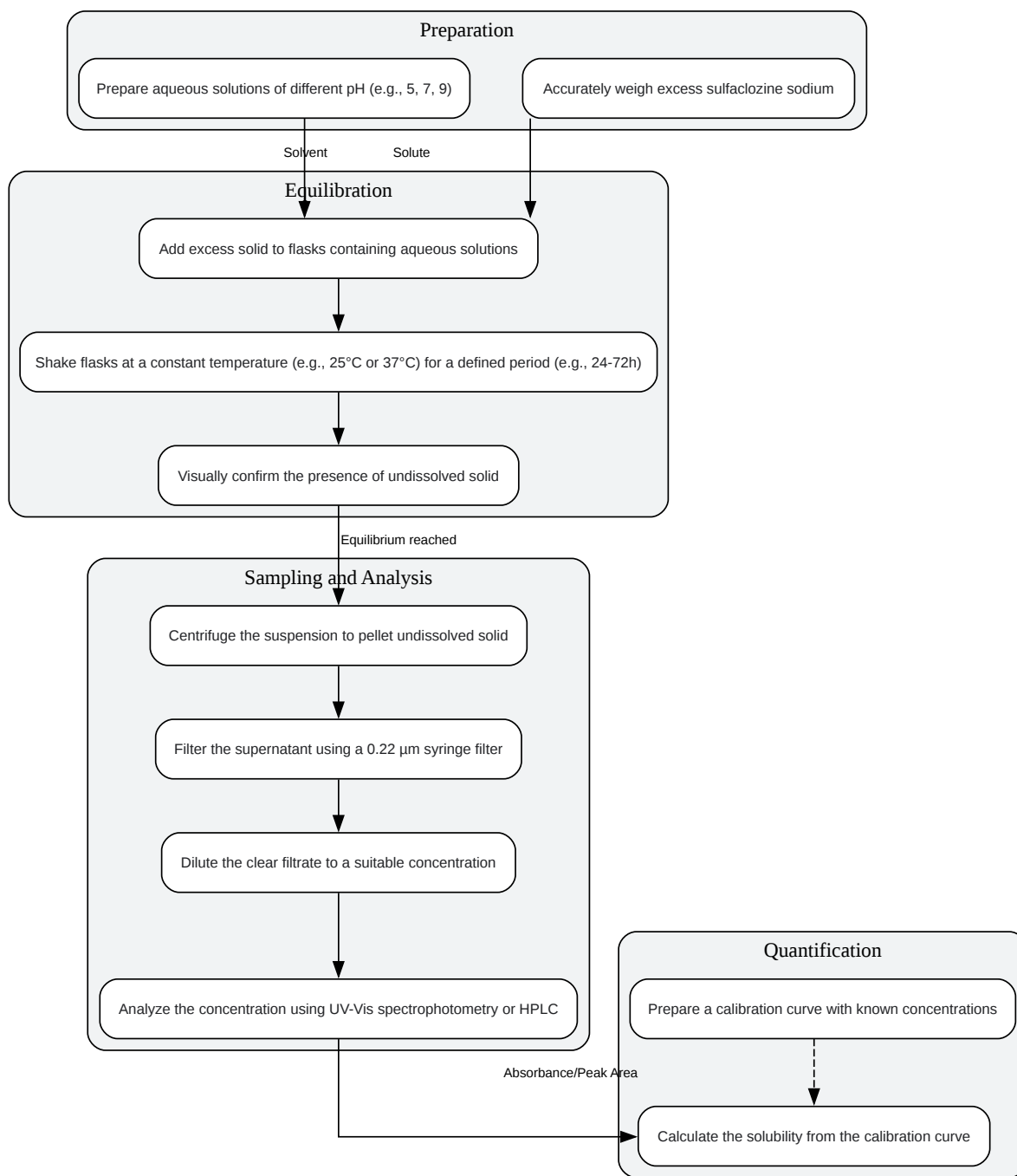
Materials and Equipment

- **Sulfaclozine Sodium** (≥98% purity)
- Reagent-grade water (e.g., Milli-Q or equivalent)
- pH meter

- Analytical balance
- Mechanical shaker or orbital incubator capable of maintaining a constant temperature
- Centrifuge
- Syringe filters (0.22 μm)
- UV-Vis spectrophotometer or High-Performance Liquid Chromatograph (HPLC)
- Volumetric flasks and pipettes
- Glass flasks or vials with screw caps

Experimental Workflow

The overall experimental workflow for determining the aqueous solubility of **sulfaclozine sodium** is depicted in the following diagram.



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